

GRP-60367 Hydrochloride: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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Abstract

This technical guide provides a comprehensive overview of the discovery, mechanism of action, and synthesis of **GRP-60367 hydrochloride**, a first-in-class small-molecule inhibitor of rabies virus (RABV) entry. GRP-60367 exhibits nanomolar potency against a subset of RABV strains and a high specificity index, making it a promising candidate for further development as an antiviral therapeutic. This document details the experimental methodologies employed in its discovery and characterization, presents key quantitative data, and visualizes the underlying biological pathways and experimental workflows.

Introduction

Rabies is a fatal neurotropic disease caused by the rabies virus (RABV), a member of the Lyssavirus genus. While post-exposure prophylaxis (PEP), including vaccination and the administration of rabies immunoglobulin (RIG), is highly effective, its cost and the need for a cold chain limit its availability in many rabies-endemic regions. Small-molecule antivirals offer a potentially more stable and cost-effective alternative or adjunct to current PEP regimens. GRP-60367 emerged from a high-throughput screening campaign as a potent and specific inhibitor

of RABV entry, targeting the viral glycoprotein (G) that mediates attachment to and fusion with host cells. The hydrochloride salt form of GRP-60367 is noted for its enhanced water solubility and stability.

Discovery of GRP-60367

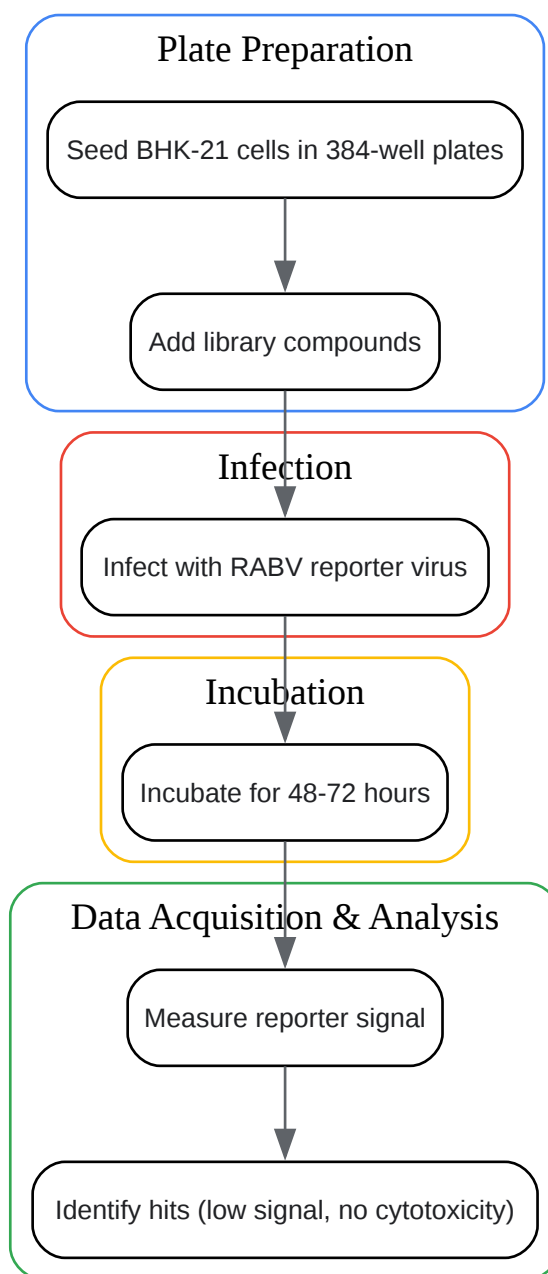
GRP-60367 was identified through a large-scale, high-throughput screening (HTS) campaign designed to discover novel inhibitors of RABV replication.

High-Throughput Screening (HTS) Assay

The primary screen utilized a phenotypic assay based on a replication-deficient, single-cycle RABV reporter strain. This system allows for the safe and efficient identification of compounds that interfere with viral entry and early replication steps.

Experimental Protocol: High-Throughput Screening

- **Cell Line:** Baby Hamster Kidney (BHK-21) cells were seeded in 384-well plates.
- **Reporter Virus:** A recombinant RABV in which the glycoprotein (G) gene was replaced with a reporter gene (e.g., mCherry or Nano-Luciferase) was used. The virus particles were pseudotyped with the RABV G protein, allowing for a single round of infection.
- **Compound Treatment:** Library compounds were added to the cells prior to or concurrently with the virus.
- **Infection:** Cells were infected with the reporter virus at a low multiplicity of infection (MOI).
- **Incubation:** Plates were incubated for a defined period (e.g., 48-72 hours) to allow for viral entry, reporter gene expression, and signal accumulation.
- **Readout:** Reporter gene activity (fluorescence or luminescence) was quantified using a plate reader or high-content imaging system.
- **Hit Identification:** Compounds that significantly reduced the reporter signal without causing cytotoxicity were selected as primary hits.



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Caption: High-Throughput Screening Workflow for RABV Inhibitors.

Synthesis of GRP-60367 Hydrochloride

While the specific, step-by-step synthesis of **GRP-60367 hydrochloride** is not publicly available in the reviewed literature, a general approach for the formation of a hydrochloride salt is presented. The synthesis of the core scaffold of GRP-60367 (C₂₁H₂₇N₃O) would likely

involve multi-step organic synthesis, potentially utilizing heterocyclic chemistry and cross-coupling reactions to assemble the final structure.

General Protocol for Hydrochloride Salt Formation

The conversion of a free base compound to its hydrochloride salt is a standard procedure in medicinal chemistry to improve solubility and stability.

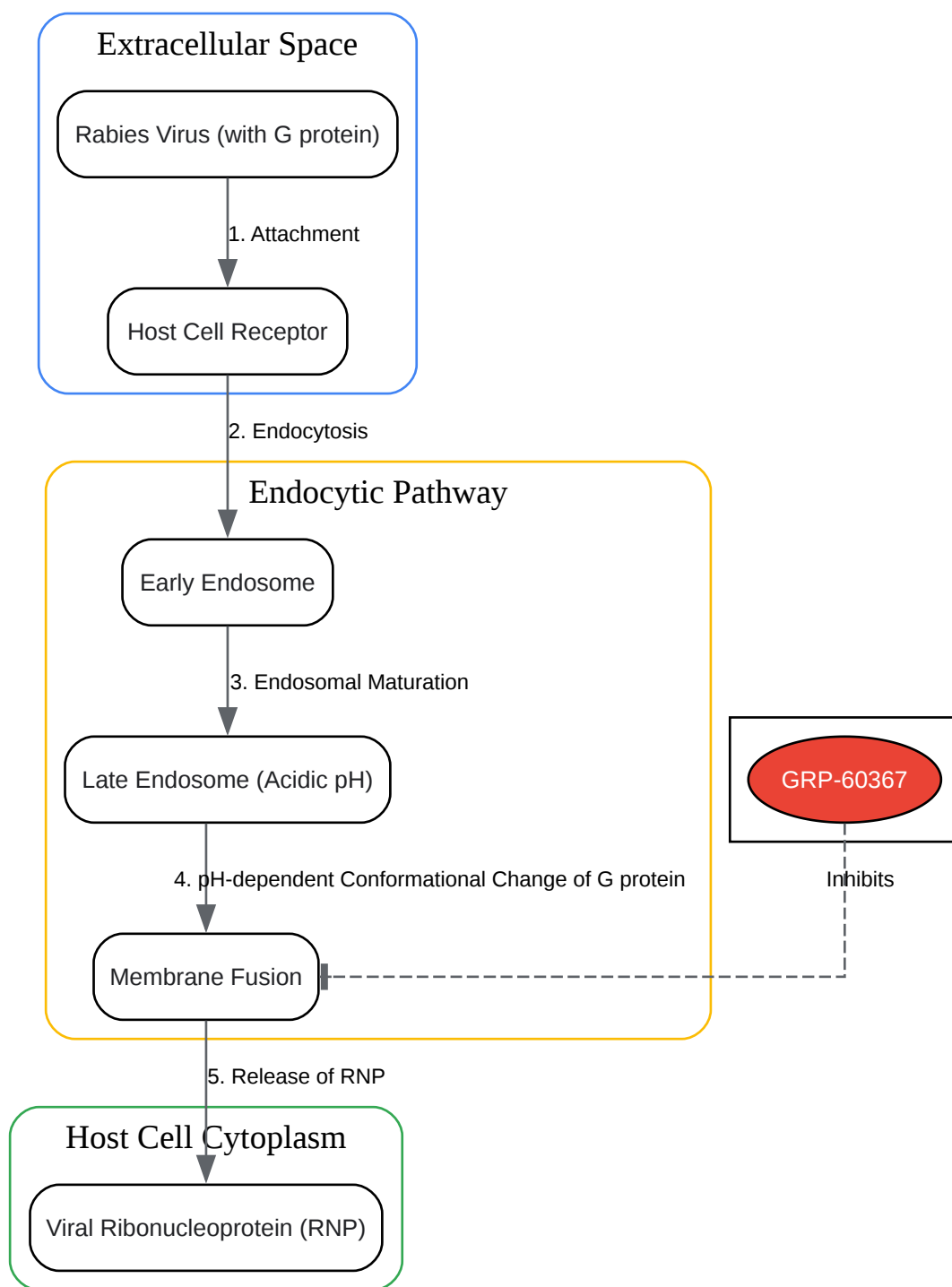
- **Dissolution:** The free base of GRP-60367 is dissolved in a suitable organic solvent (e.g., diethyl ether, methanol, or isopropanol).
- **Acidification:** A solution of hydrochloric acid (HCl) in an appropriate solvent (e.g., ethereal HCl or HCl in isopropanol) is added dropwise to the stirred solution of the free base.
- **Precipitation:** The hydrochloride salt, being less soluble in the organic solvent, precipitates out of the solution.
- **Isolation and Purification:** The precipitate is collected by filtration, washed with a cold solvent to remove any unreacted starting materials, and then dried under a vacuum to yield the final **GRP-60367 hydrochloride**.

Mechanism of Action: Inhibition of Viral Entry

GRP-60367 acts as a viral entry inhibitor by specifically targeting the rabies virus glycoprotein (G). This was elucidated through a series of mechanistic studies, including time-of-addition assays and cell-to-cell fusion assays.

Rabies Virus Entry Pathway

RABV enters host cells via receptor-mediated endocytosis. The G protein on the viral envelope binds to cellular receptors, triggering the internalization of the virus into an endosome. The acidic environment of the late endosome induces a conformational change in the G protein, which in turn mediates the fusion of the viral envelope with the endosomal membrane, releasing the viral ribonucleoprotein core into the cytoplasm.



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Caption: Rabies Virus Entry Pathway and the Site of Action of GRP-60367.

Time-of-Addition Assay

This assay determines the stage of the viral life cycle that is inhibited by an antiviral compound. GRP-60367 was found to be most effective when added early in the infection process, consistent with its role as an entry inhibitor.

Experimental Protocol: Time-of-Addition Assay

- **Cell Seeding:** Host cells (e.g., BHK-21) are seeded in multi-well plates.
- **Synchronized Infection:** Cells are pre-chilled and then incubated with RABV at a high multiplicity of infection (MOI) at 4°C to allow for viral attachment but not entry.
- **Temperature Shift:** The temperature is shifted to 37°C to initiate synchronized viral entry.
- **Compound Addition:** GRP-60367 is added at various time points relative to the temperature shift (e.g., before infection, during attachment, and at different times post-entry).
- **Quantification:** Viral replication is quantified at a later time point (e.g., 24 hours post-infection) by measuring viral RNA levels (RT-qPCR) or reporter gene expression.
- **Analysis:** The time at which the compound loses its antiviral activity indicates the point in the viral life cycle that it targets. For GRP-60367, its effectiveness diminishes significantly when added more than an hour after the initiation of entry.

Cell-to-Cell Fusion Assay

This assay directly assesses the ability of the viral glycoprotein to mediate membrane fusion. GRP-60367 was shown to inhibit RABV G-mediated cell-cell fusion.

Experimental Protocol: Cell-to-Cell Fusion Assay

- **Effector Cells:** A population of cells is transfected with a plasmid expressing the RABV G protein. These cells may also express a reporter component, such as a transcriptional activator (e.g., T7 polymerase).
- **Target Cells:** A separate population of cells is transfected with a corresponding reporter plasmid (e.g., a reporter gene under the control of the T7 promoter).
- **Co-culture:** The effector and target cells are co-cultured.

- **Fusion Induction:** Fusion is induced by briefly exposing the co-culture to a low pH medium (e.g., pH 5.0), mimicking the endosomal environment.
- **Compound Treatment:** GRP-60367 is added to the co-culture before the low-pH pulse.
- **Readout:** If fusion occurs, the reporter components from the two cell types will be in the same cytoplasm, leading to the expression of the reporter gene, which is then quantified.
- **Analysis:** A reduction in the reporter signal in the presence of the compound indicates inhibition of G-mediated fusion.

Quantitative Data

The antiviral activity and cytotoxicity of GRP-60367 have been quantified in various assays.

Table 1: Antiviral Activity of GRP-60367

Assay Type	Virus Strain	Cell Line	EC50 Value	Citation
Dose-Response	Multiple Strains	Various	2 - 52 nM	[1]
Replication Assay	RABV-SAD-B19	Not Specified	0.27 µM	[1]
Replication Assay	rRABV-CVS-N2c	Not Specified	2.63 µM	[1]
Chimeric Virus Assay	recVSV-ΔG-eGFP-GRABV	Not Specified	5 nM	[1]

Table 2: Cytotoxicity of GRP-60367

Assay Type	Cell Line	Parameter	Value	Citation
Cytotoxicity Assay	Not Specified	CC50	> 300 µM	
Specificity Index	Not Specified	SI (CC50/EC50)	> 100,000	

Note: EC50 (Half-maximal effective concentration) is the concentration of a drug that gives half of the maximal response. CC50 (Half-maximal cytotoxic concentration) is the concentration of a drug that kills 50% of the cells. The Specificity Index (SI) is a ratio of CC50 to EC50 and is a measure of the therapeutic window of a compound.

Conclusion

GRP-60367 hydrochloride is a novel and potent small-molecule inhibitor of rabies virus entry. Its discovery through a robust high-throughput screening platform and subsequent mechanistic characterization have identified the viral glycoprotein G as its specific target. The detailed experimental protocols and quantitative data presented in this guide provide a valuable resource for researchers in the fields of virology, medicinal chemistry, and drug development. Further investigation into the synthesis and optimization of this chemotype may lead to the development of a new generation of antiviral drugs for the prevention and treatment of rabies.

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References

- 1. [GRP-60367 | RABV entry inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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